

Application Notes and Protocols for FR221647 Treatment

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Compound of Interest

Compound Name: FR221647

Cat. No.: B1674026

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To the esteemed researcher,

Our comprehensive investigation to generate detailed application notes and protocols for the experimental design of **FR221647** treatment has yielded limited specific information directly associated with this identifier. Through extensive searches of scientific literature and chemical databases, we have determined that "**FR221647**" is identified as the chemical compound 1-[(2R)-1-hydroxy-4-phenylbutan-2-yl]-1H-imidazole-4-carboxamide with the chemical formula C₁₄H₁₇N₃O₂.

While our search has revealed that imidazole carboxamide derivatives as a class are known to target a variety of biological pathways, including roles as inhibitors of TAK1 (Transforming growth factor- β -activated kinase 1), PKC- ι (Protein Kinase C iota), and PARP-1 (Poly [ADP-ribose] polymerase 1), we were unable to locate specific research publications or documentation detailing the precise mechanism of action, validated biological targets, or established experimental protocols for **FR221647** itself.

The absence of this specific data prevents us from fulfilling the core requirements of your request for detailed, verifiable application notes, quantitative data tables, and experimental protocols directly pertaining to **FR221647**. Providing generalized information based on the broader class of imidazole carboxamide derivatives would be speculative and would not meet the standards of accuracy and detail required for a scientific audience.

We recommend the following course of action for researchers interested in the experimental use of **FR221647**:

- **Primary Literature Search:** Conduct a thorough search of chemical and biological databases using the full chemical name and CAS number (if available) to potentially identify any primary research articles that may have been published under a different identifier.
- **Supplier Inquiry:** If **FR221647** was obtained from a commercial supplier, we advise contacting their technical support for any available data sheets, application notes, or citations to relevant literature.
- **In-house Validation:** Should you proceed with experimental work, we strongly recommend initial in-house validation studies to determine the compound's solubility, stability, optimal concentration range, and cytotoxic effects in your specific experimental system.

We regret that we could not provide the specific, detailed protocols you requested at this time. We are committed to providing accurate and well-supported scientific information, and in this instance, the available data for **FR221647** is insufficient to do so.

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